

Specific Activity of Bromine-82 After Irradiation: A Technical Guide

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Compound of Interest

Compound Name: **Bromine-82**

Cat. No.: **B1211341**

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This technical guide provides an in-depth overview of the production and determination of the specific activity of **Bromine-82** (^{82}Br), a crucial radionuclide with applications in research, medicine, and industry. Aimed at researchers, scientists, and drug development professionals, this document details the nuclear reaction for ^{82}Br production, experimental protocols for its generation and measurement, and presents available quantitative data from scientific literature.

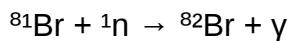
Introduction to Bromine-82

Bromine-82 is a radioisotope of bromine with a half-life of approximately 35.282 hours.^[1] It decays via beta emission to the stable isotope Krypton-82 (^{82}Kr), emitting characteristic gamma rays that are utilized for its detection and quantification. The production of ^{82}Br is primarily achieved through the neutron activation of the stable isotope Bromine-81 (^{81}Br), which has a natural abundance of about 49.31%. This process, known as the (n,y) reaction, involves the capture of a thermal neutron by a ^{81}Br nucleus.

Production of Bromine-82

The primary method for producing **Bromine-82** is through the irradiation of a bromine-containing target with thermal neutrons in a nuclear reactor. The target material is typically a salt of bromine, such as potassium bromide (KBr) or sodium bromide (NaBr), due to their stability and ease of handling.

The nuclear reaction for the production of **Bromine-82** is as follows:



The rate of production of ^{82}Br , and consequently its resulting activity, is dependent on several key factors:

- Neutron Flux (Φ): The intensity of the neutron field, typically measured in neutrons per square centimeter per second ($\text{n/cm}^2\cdot\text{s}$).
- Irradiation Time (t_{irr}): The duration for which the target material is exposed to the neutron flux.
- Target Mass (m): The amount of the target material being irradiated.
- Isotopic Abundance (θ): The natural abundance of the target isotope (^{81}Br).
- Neutron Capture Cross-Section (σ): The probability of the target nucleus capturing a neutron, measured in barns (b).

Nuclear Data for Bromine-81 and Bromine-82

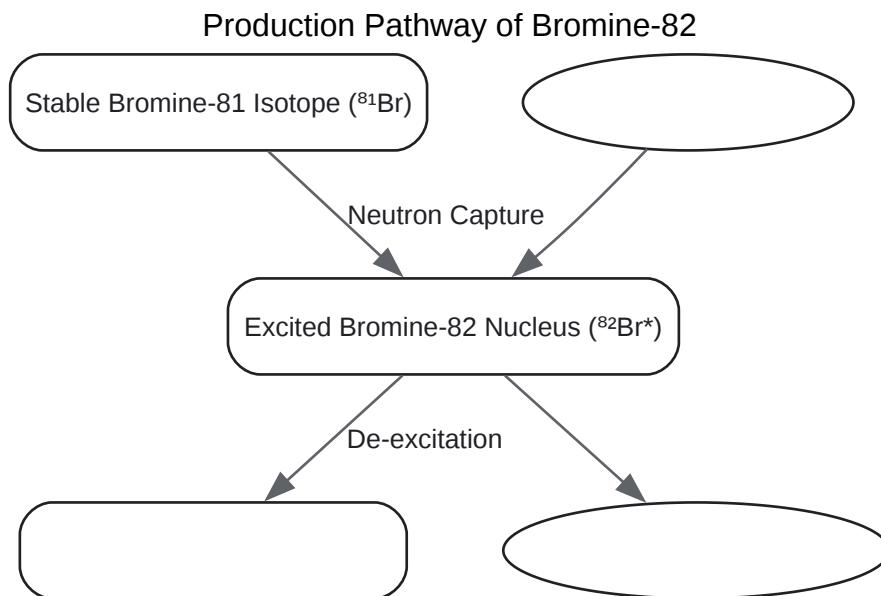
A summary of the key nuclear properties relevant to the production and measurement of **Bromine-82** is provided in the table below.

Parameter	Value	Reference
Target Isotope	Bromine-81 (^{81}Br)	
Natural Abundance	49.314%	[2]
Thermal Neutron Capture Cross-Section (n,y)	2.36 ± 0.05 barns	[2]
Product Isotope	Bromine-82 (^{82}Br)	
Half-life ($T_{1/2}$)	35.282 hours	[1]
Decay Constant (λ)	$5.457 \times 10^{-6} \text{ s}^{-1}$	
Decay Mode	β^-	
Major Gamma Ray Energies	554.3 keV, 776.5 keV, 1317.5 keV	

Signaling Pathways and Experimental Workflows

Production Pathway of Bromine-82

The following diagram illustrates the nuclear reaction for the production of **Bromine-82** from Bromine-81 through neutron capture.

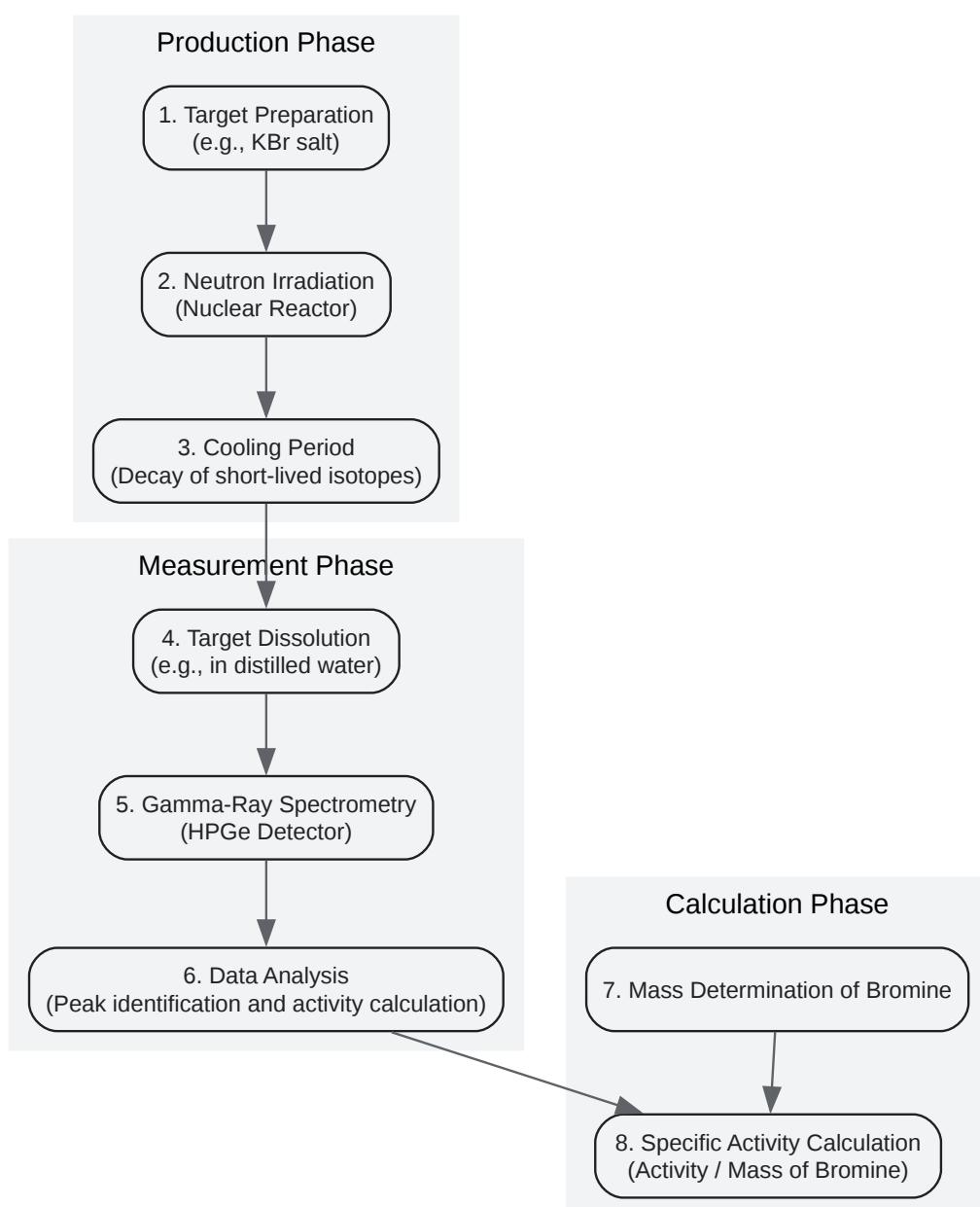


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Caption: Production of ^{82}Br via neutron capture by ^{81}Br .

Experimental Workflow for Specific Activity Determination

The diagram below outlines the typical experimental workflow for the production of **Bromine-82** and the subsequent determination of its specific activity.

Workflow for ^{82}Br Specific Activity Determination[Click to download full resolution via product page](#)

Caption: Experimental workflow for ^{82}Br production and specific activity measurement.

Experimental Protocols

Target Preparation and Irradiation

- Target Material Selection: High-purity potassium bromide (KBr) or sodium bromide (NaBr) is commonly used as the target material. The mass of the target material is accurately weighed.
- Encapsulation: The target material is encapsulated in a suitable container, such as a high-purity quartz ampoule or an aluminum foil packet, to prevent contamination and for safe handling.
- Irradiation: The encapsulated target is placed in a nuclear reactor and irradiated with a known thermal neutron flux for a predetermined period. The choice of irradiation time and neutron flux will depend on the desired final activity of the **Bromine-82**.
- Cooling: Following irradiation, the target is allowed to cool for a specific period. This allows for the decay of short-lived, unwanted radioisotopes that may have been produced during irradiation.

Measurement of Bromine-82 Activity

- Sample Preparation: The irradiated target is carefully removed from its encapsulation. If the target is a salt like KBr, it is typically dissolved in a known volume of distilled water to create a stock solution. Aliquots of this solution can then be taken for measurement.
- Gamma-Ray Spectrometry: The activity of **Bromine-82** in the sample is measured using a high-purity germanium (HPGe) detector coupled to a multichannel analyzer. The HPGe detector is used due to its excellent energy resolution, which allows for the clear identification and quantification of the gamma rays emitted by ^{82}Br .
- Detector Calibration: The HPGe detector must be calibrated for energy and efficiency using certified radionuclide sources covering a range of energies that includes the prominent gamma emissions of ^{82}Br .
- Data Acquisition: The sample is placed at a reproducible geometry relative to the detector, and the gamma-ray spectrum is acquired for a sufficient time to obtain good counting statistics.

- Data Analysis: The gamma-ray spectrum is analyzed to identify the characteristic photopeaks of ^{82}Br (e.g., at 554.3 keV and 776.5 keV). The net area of these peaks is determined, and from this, the activity of ^{82}Br in the sample is calculated using the detector efficiency at that energy, the gamma-ray emission probability, and the counting time.

Calculation of Specific Activity

The specific activity of **Bromine-82** is defined as the activity per unit mass of bromine. It is calculated using the following formula:

$$\text{Specific Activity (Bq/g)} = \text{Activity of } ^{82}\text{Br (Bq)} / \text{Mass of Bromine (g)}$$

The mass of bromine in the measured sample can be determined from the initial mass of the target material and the stoichiometry of the compound used (e.g., KBr).

Quantitative Data on Bromine-82 Specific Activity

The specific activity of **Bromine-82** is directly proportional to the neutron flux and the irradiation time, up to a saturation point. The following tables summarize available data from experimental studies.

Table 1: Example of Bromine-82 Production Parameters

Target Material	Neutron Flux (n/cm ² ·s)	Irradiation Time (hours)	Resulting Activity	Reference
Potassium Bromide (KBr)	1×10^{14}	20	Not explicitly stated, but high radionuclidic purity of ^{82}Br was achieved.	[3]

Table 2: Experimentally Determined Specific Activity of Bromine-82

Target Material	Irradiation Method	Sample Mass (mg)	Measured Activity (kBq)	Calculated Specific Activity (kBq/mg of KBr)	Reference
Potassium Bromide (KBr)	Cyclotron-produced neutrons	500	18.9	0.0378	

Note: The specific activity in the second table is calculated based on the total mass of the KBr pellet.

Figure 1: Specific Activity of Bromine-82 in an Irradiated Sample

One study presents a gamma spectrum analysis of an irradiated sample containing **Bromine-82**, with a corresponding figure indicating the specific activity. While the exact irradiation parameters for this specific measurement are not detailed in the text, the figure shows a measured specific activity of **Bromine-82**.

Conclusion

The production of **Bromine-82** with a desired specific activity is achievable through the controlled neutron irradiation of bromine-containing targets. The specific activity is a critical parameter for many applications, and its determination requires careful execution of experimental protocols, including precise irradiation conditions and accurate activity measurements using gamma-ray spectrometry. The data presented in this guide, though based on a limited number of published experiments, provides valuable insights into the parameters influencing the specific activity of **Bromine-82**. Further research providing a more comprehensive dataset correlating irradiation parameters with specific activity would be beneficial for the scientific community.

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